

Navigating the Isomeric Landscape of 13-Oxo-Octadecadienoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 13-Oxo-6(Z),9(Z)-octadecadienoic acid

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the chemical properties, experimental protocols, and biological activities of 13-oxo-octadecadienoic acid. It is critical to note that scientific literature extensively covers the isomer 13-Oxo-9(Z),11(E)-octadecadienoic acid (also known as 13-KODE), while data on **13-Oxo-6(Z),9(Z)-octadecadienoic acid** is sparse. This document will primarily focus on the well-characterized 9(Z),11(E) isomer due to the wealth of available data, while clearly delineating the limited information available for the 6(Z),9(Z) isomer. This guide is intended to be a valuable resource for researchers in lipidomics, drug discovery, and cellular biology.

Chemical Properties

A fundamental step in the study of any bioactive lipid is the characterization of its chemical and physical properties. While both **13-Oxo-6(Z),9(Z)-octadecadienoic acid** and 13-Oxo-9(Z),11(E)-octadecadienoic acid share the same molecular formula and weight, their structural differences, specifically the position and configuration of the double bonds, lead to distinct properties and biological functions.

13-Oxo-6(Z),9(Z)-octadecadienoic acid

Information regarding the specific chemical properties of this isomer is limited in publicly available scientific literature. Commercial suppliers indicate a purity of greater than 98%, and recommend storage in a freezer as it is supplied in solution.[\[1\]](#)

13-Oxo-9(Z),11(E)-octadecadienoic acid (13-KODE)

This isomer has been more extensively studied. It is a solid at room temperature and has well-documented solubility in various organic solvents.

Table 1: Quantitative Chemical Properties of 13-Oxo-9(Z),11(E)-octadecadienoic acid

Property	Value	Source
Molecular Formula	C ₁₈ H ₃₀ O ₃	[2] [3]
Molecular Weight	294.43 g/mol	[2] [3]
CAS Number	54739-30-9	[3]
Melting Point	39.5-41.5 °C	[4]
Solubility	DMF: 50 mg/mL DMSO: 50 mg/mL Ethanol: 50 mg/mL PBS: 50 mg/mL (pH 7.2): 1 mg/mL	[5]
Purity	≥95% - >98%	[3] [5]
Storage	-80°C or Freezer	[3] [5]

Experimental Protocols

Detailed experimental protocols are crucial for the replication of scientific findings and the advancement of research. The following sections outline methodologies for the synthesis and purification of 13-oxo-octadecadienoic acid isomers.

Synthesis of 13-oxo-(Z)-9-octadecenoic acid

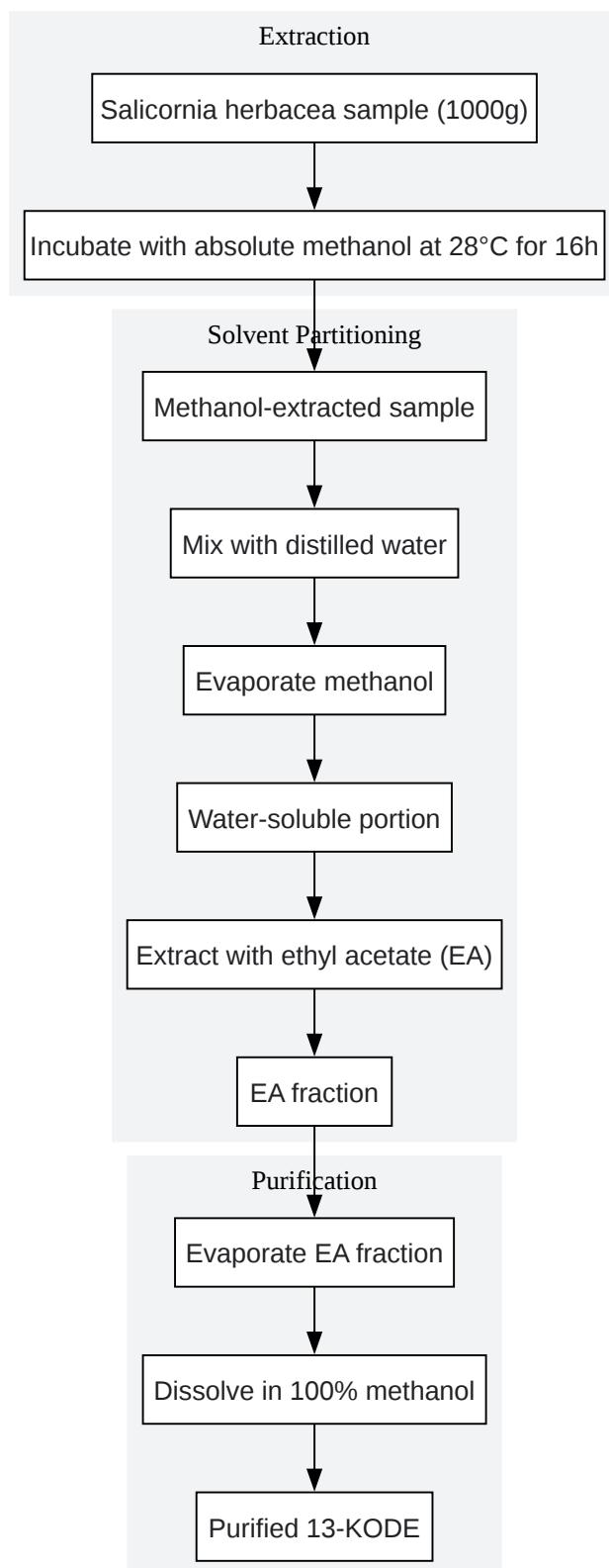
While a specific protocol for **13-Oxo-6(Z),9(Z)-octadecadienoic acid** is not readily available, a method for the synthesis of the related compound 13-oxo-(Z)-9-octadecenoic acid has been described.[\[2\]](#) This multi-step synthesis involves a Z-selective Wittig reaction.[\[2\]](#) The process

starts from commercially available materials and includes steps such as oxidation, esterification, protection of the carbonyl group, reduction, and subsequent oxidation to form an aldehyde.[\[2\]](#) The final steps involve the Wittig reaction followed by deprotection and hydrolysis to yield the desired product.[\[2\]](#)

Purification of (9Z,11E)-13-Oxoctadeca-9,11-dienoic Acid (13-KODE) from *Salicornia herbacea* L.

A detailed protocol for the isolation and purification of 13-KODE from the plant *Salicornia herbacea* L. (glasswort) has been reported.[\[6\]](#)[\[7\]](#)

Experimental Workflow for 13-KODE Purification



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Caption: Workflow for the purification of 13-KODE from Salicornia herbacea.

The identity and purity of the isolated 13-KODE are typically confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectrometry.[\[6\]](#)

Biological Activity and Signaling Pathways

The biological activities of 13-oxo-octadecadienoic acid, particularly the 9(Z),11(E) isomer, are of significant interest to the scientific community. This compound has been shown to exhibit anti-inflammatory and anti-cancer properties through its interaction with various cellular signaling pathways.

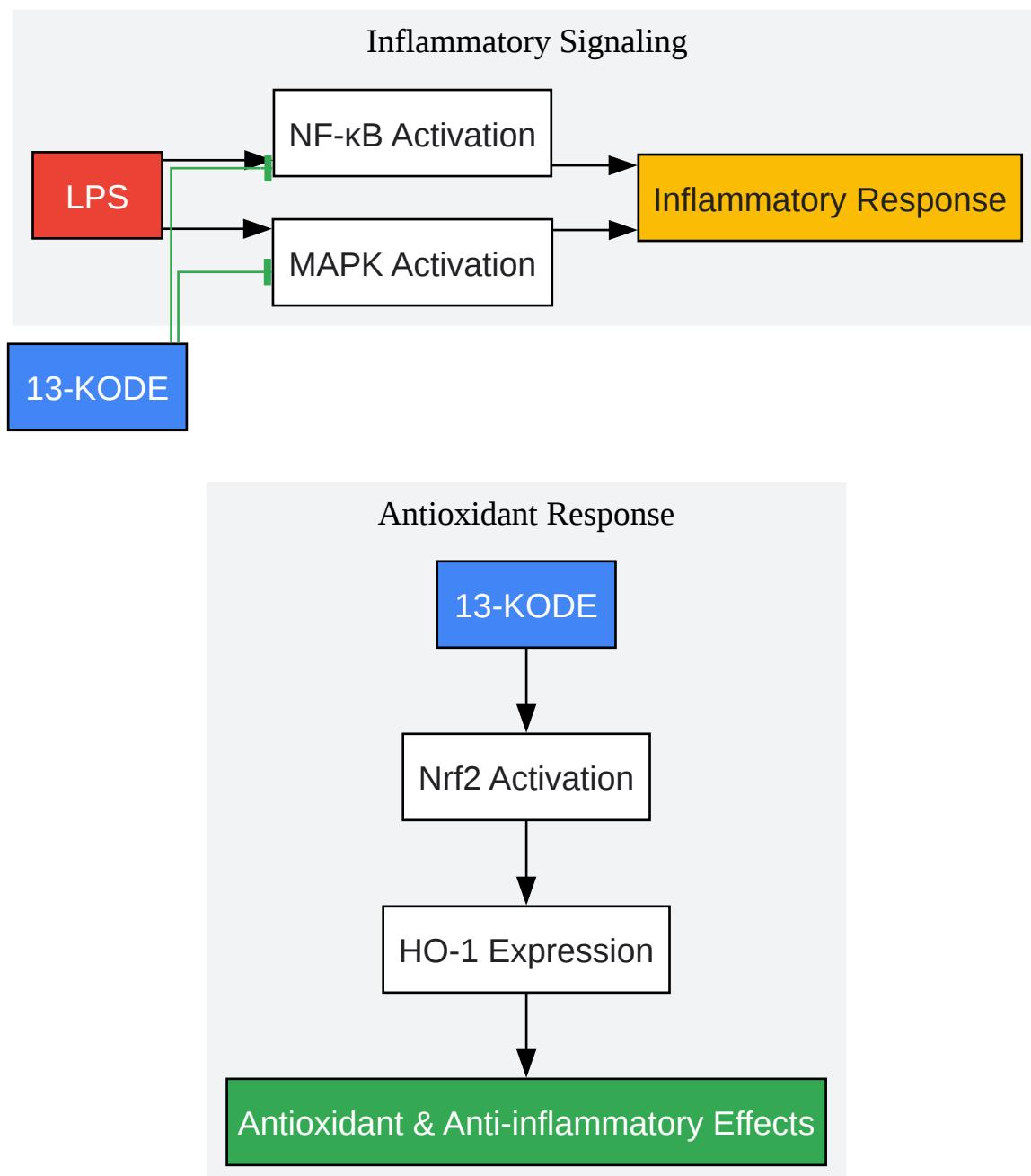
General Biological Context

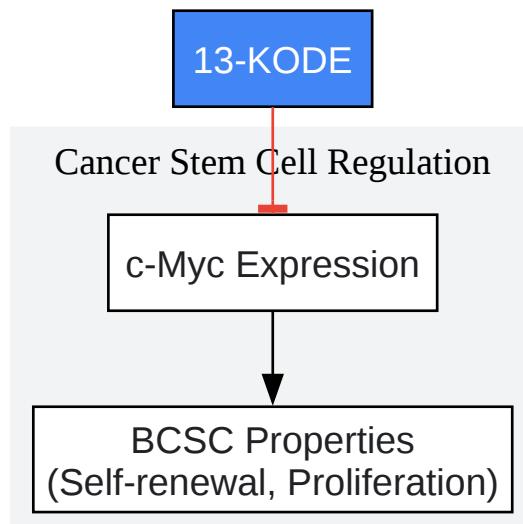
13-Oxo-octadecadienoic acids are oxidized derivatives of linoleic acid, an essential omega-6 fatty acid.[\[8\]](#) Their formation can occur through enzymatic pathways involving lipoxygenases and dehydrogenases.[\[6\]](#) These lipid mediators are known to act as agonists for peroxisome proliferator-activated receptors (PPARs), which are key regulators of lipid metabolism and inflammation.[\[9\]](#)[\[10\]](#)

Anti-Inflammatory Effects of 13-KODE

13-KODE has been demonstrated to possess anti-inflammatory properties in lipopolysaccharide (LPS)-stimulated murine macrophages.[\[6\]](#) Its mechanism of action involves the inhibition of pro-inflammatory signaling pathways and the activation of antioxidant responses.

LPS, a component of the outer membrane of Gram-negative bacteria, is a potent activator of the inflammatory response. It triggers signaling cascades that lead to the activation of transcription factors such as NF- κ B and the phosphorylation of mitogen-activated protein kinases (MAPKs). 13-KODE has been shown to inhibit the nuclear translocation of the NF- κ B p65 subunit and suppress the activation of MAPKs, thereby reducing the production of pro-inflammatory cytokines.[\[6\]](#)





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